

Technical Support Center: FC14-584B

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Compound of Interest		
Compound Name:	FC14-584B	
Cat. No.:	B12369738	Get Quote

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with **FC14-584B**.

Frequently Asked Questions (FAQs)

What is **FC14-584B**?

FC14-584B is a dithiocarbamate compound that functions as a β -carbonic anhydrase inhibitor. It has been investigated for its potential in tuberculosis research and for its inhibitory effects on the growth of Acanthamoeba castellanii trophozoites.[1][2]

What is the mechanism of action of **FC14-584B**?

FC14-584B inhibits β -carbonic anhydrases. These enzymes catalyze the reversible hydration of carbon dioxide (CO₂) to bicarbonate (HCO₃⁻) and a proton (H⁺). By blocking this process, **FC14-584B** can disrupt pH homeostasis and essential metabolic pathways in susceptible organisms.

Troubleshooting Guide: FC14-584B Solubility Issues

Researchers may encounter challenges with the solubility of **FC14-584B**. This guide provides a systematic approach to address these issues.

Problem: **FC14-584B** is not dissolving in my desired solvent.



Solution:

- Solvent Selection: Based on the chemical class of dithiocarbamates and general practices
 for carbonic anhydrase inhibitors, Dimethyl Sulfoxide (DMSO) is the recommended starting
 solvent. For aqueous solutions, it is advised to first dissolve the compound in a minimal
 amount of DMSO and then dilute it with the aqueous buffer.
- Solubility Data: While specific quantitative solubility data for FC14-584B in common laboratory solvents is not readily available in public literature, general solubility information for similar compounds can be a useful guide. It is crucial to perform small-scale solubility tests to determine the optimal solvent and concentration for your specific experimental needs.
- Co-solvents and Formulation: For in vivo studies or challenging in vitro systems, co-solvent systems may be necessary. Common formulations for poorly soluble compounds include:
 - A combination of DMSO, PEG300, Tween-80, and saline.
 - A mixture of DMSO and a solution of SBE-β-CD in saline.
 - A combination of DMSO and corn oil.

The exact ratios of these components should be optimized for your specific application, paying close attention to potential solvent toxicity in your experimental model.

Experimental Protocol: Preparing a Stock Solution of FC14-584B

This protocol provides a general guideline for preparing a stock solution of **FC14-584B**.

Materials:

- FC14-584B powder
- Dimethyl Sulfoxide (DMSO), anhydrous
- Vortex mixer
- Warming device (e.g., water bath or heat block), if necessary



Sterile microcentrifuge tubes or vials

Procedure:

- Pre-weigh FC14-584B: Carefully weigh the desired amount of FC14-584B powder in a sterile microcentrifuge tube or vial.
- Add DMSO: Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration.
- · Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound does not fully dissolve, gentle warming (e.g., 37°C) and sonication can be applied. Be cautious with heating, as it may degrade the compound.
- Sterilization (Optional): If required for your experiment, filter the stock solution through a 0.22 μm syringe filter compatible with DMSO.
- Storage: Store the stock solution at -20°C or -80°C for long-term stability. It is recommended to aliquot the stock solution to avoid repeated freeze-thaw cycles.

Note: Always refer to the supplier's instructions on the Certificate of Analysis for specific storage recommendations.

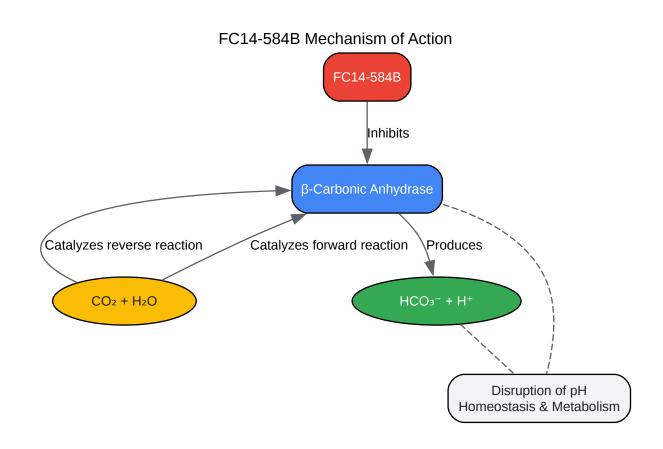
Quantitative Data Summary

Parameter	Value	Reference
Molecular Weight	229.41 g/mol	[2]
Formula	C6H12KN3S2	[2]
CAS Number	1358567-64-2	[2]
Effective Concentration	15.6 μM for inhibition of A. castellanii trophozoite growth	[1]



Signaling Pathways and Experimental Workflows

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Caption: **FC14-584B** inhibits β -carbonic anhydrase.

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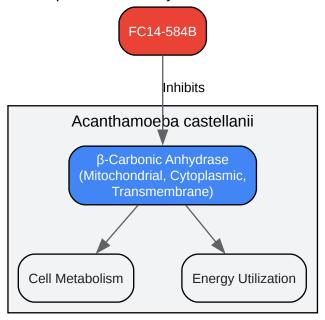


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Caption: β-Carbonic anhydrase in M. tuberculosis.

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Role of β-Carbonic Anhydrase in A. castellanii



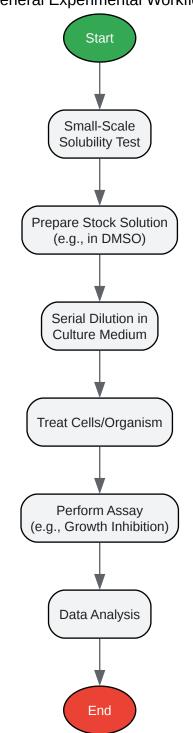


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Caption: β-Carbonic anhydrase in A. castellanii.

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General Experimental Workflow



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Caption: General experimental workflow for **FC14-584B**.

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References

- 1. Novel Drug Screening Assay for Acanthamoeba castellanii and the Anti-Amoebic Effect of Carbonic Anhydrase Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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